

Structure Elucidation of (S)-N-(tert-Butanesulfinyl) Levamfetamine-d3: An Orthogonal Analytical Approach

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Compound of Interest

Compound Name: (S)-N-(tert-Butanesulfinyl)
Levamfetamine-d3

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Abstract

The definitive characterization of complex chiral molecules, particularly isotopically labeled pharmaceutical intermediates, is a cornerstone of modern drug development and regulatory compliance. This guide provides an in-depth, field-proven methodology for the complete structure elucidation of **(S)-N-(tert-Butanesulfinyl) Levamfetamine-d3**. This diastereomeric compound incorporates two critical chiral centers and a deuterium label, presenting a unique analytical challenge. We will detail a self-validating, orthogonal analytical strategy, moving from the synthetic rationale to the comprehensive application of Nuclear Magnetic Resonance (NMR) spectroscopy, High-Resolution Mass Spectrometry (HRMS), and Chiral High-Performance Liquid Chromatography (HPLC). The causality behind experimental choices is explained, providing a robust framework for scientists engaged in the synthesis and analysis of chiral amines and their derivatives.

Introduction: The Analytical Imperative

(S)-N-(tert-Butanesulfinyl) Levamfetamine-d3 is a synthetic intermediate of significant interest. Its structure is composed of three key features:

- **Levamfetamine-d3 Core:** The (R)-enantiomer of amphetamine, a potent central nervous system stimulant, where the terminal methyl group is isotopically labeled with three deuterium atoms.^{[1][2]} This labeling is crucial for its use as an internal standard in quantitative mass spectrometry-based assays.
- **(S)-tert-Butanesulfinyl Group:** Derived from the (S)-enantiomer of tert-butanedisulfonamide (Ellman's auxiliary), this chiral group serves a dual purpose.^{[3][4][5]} It acts as a powerful chiral directing group during synthesis to control the stereochemistry of adjacent centers and as a stable, readily cleavable protecting group for the primary amine.^{[6][7]}
- **Diastereomeric Nature:** The molecule possesses two stereocenters: one at the sulfur atom of the sulfinyl group ((S)-configuration) and one at the α -carbon of the amphetamine backbone ((R)-configuration). The precise confirmation of this (S,R) configuration is paramount.

The unambiguous elucidation of this structure is critical for ensuring the stereochemical purity of downstream active pharmaceutical ingredients (APIs) and for validating the integrity of analytical standards. This guide presents a holistic workflow designed to provide incontrovertible proof of identity, configuration, and isotopic incorporation.

Synthetic Strategy: Establishing the Proposed Structure

A robust analytical investigation begins with a clear understanding of the synthetic pathway, which provides the basis for the proposed structure. The target molecule is synthesized via the condensation of (S)-tert-butanedisulfonamide with a deuterated phenylacetone precursor.

The use of enantiopure (S)-tert-butanedisulfonamide is foundational to this synthesis.^{[3][8]} This reagent condenses with ketones and aldehydes to form N-tert-butanedisulfinyl imines, which are activated for nucleophilic addition while providing a strong facial bias due to the stereogenic sulfur center.^{[4][5][9]} In this case, the imine is formed and subsequently reduced, or a related

synthetic route leading to the amine is employed. The stereochemistry of the final product is dictated by the chiral auxiliary.

Figure 1: Proposed synthetic route to the target compound.

The Orthogonal Analytical Workflow

To move from a proposed structure to a confirmed one, we employ an orthogonal analytical strategy. This involves using multiple, independent techniques that measure different physical and chemical properties of the molecule. This redundancy is the cornerstone of a self-validating protocol, ensuring that the final conclusion is not reliant on a single piece of evidence.

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